

Application Notes and Protocols for Flow Cytometry Analysis with (aS)-PH-797804

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Compound of Interest

Compound Name: (aS)-PH-797804

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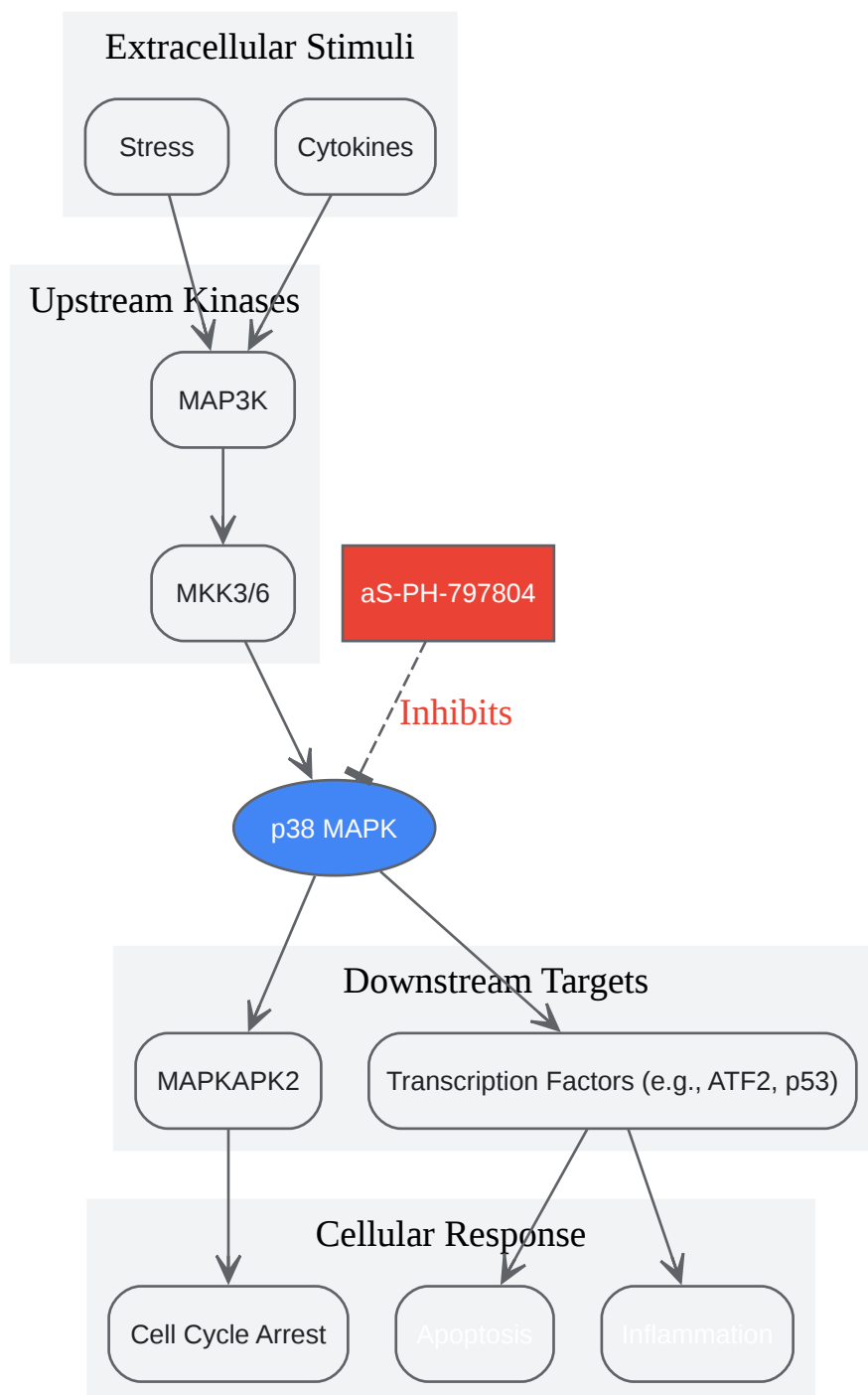
These application notes provide a comprehensive guide for utilizing the potent and selective p38 mitogen-activated protein kinase (MAPK) inhibitor, **(aS)-PH-797804**, in flow cytometry-based analyses. The following sections detail the mechanism of action, protocols for assessing apoptosis and cell cycle distribution, and expected outcomes based on the inhibition of the p38 MAPK signaling pathway.

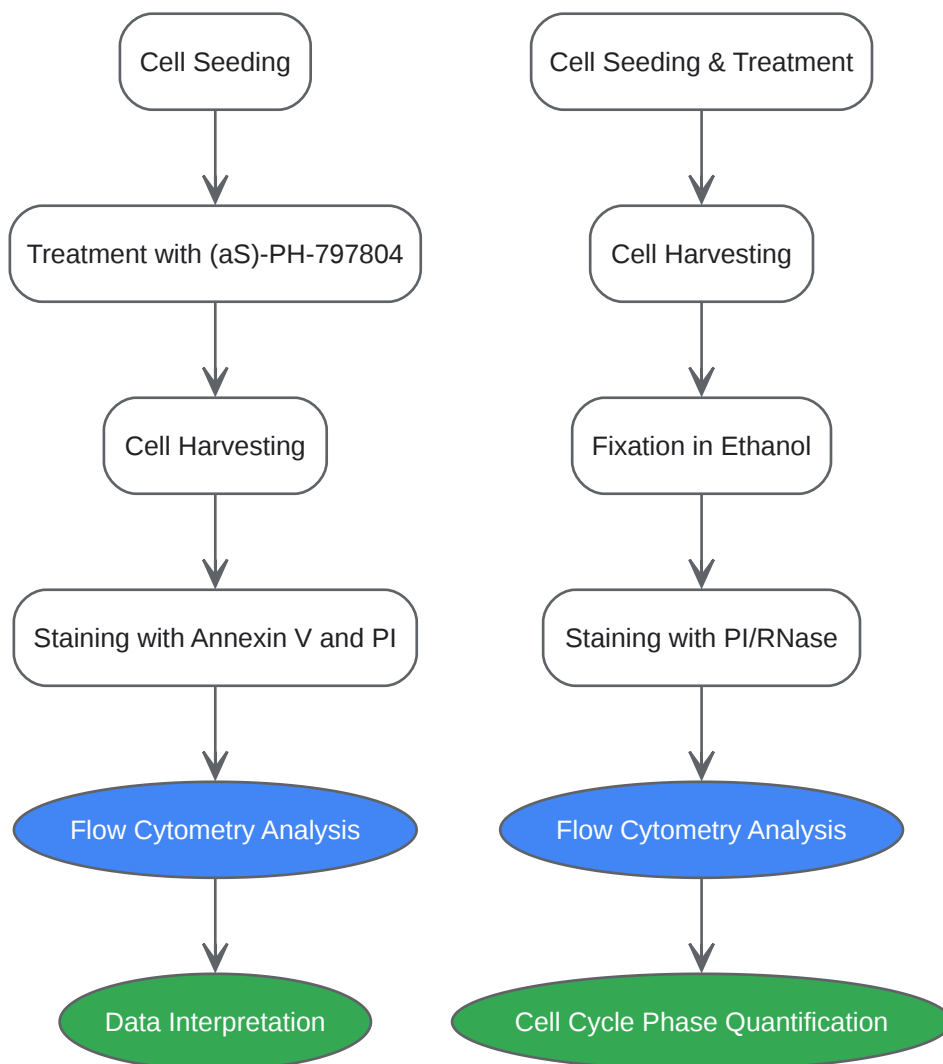
(aS)-PH-797804 is a highly selective, ATP-competitive inhibitor of p38 α and p38 β MAPK isoforms, with IC₅₀ values of 26 nM and 102 nM, respectively.[1] By targeting p38 MAPK, **(aS)-PH-797804** modulates downstream signaling pathways that are pivotal in cellular responses to stress, inflammation, and regulating processes such as apoptosis and cell cycle progression.[2]
[3]

Mechanism of Action: The p38 MAPK Signaling Pathway

The p38 MAPK pathway is a key signaling cascade that responds to a variety of extracellular stimuli, including inflammatory cytokines and cellular stress. Activation of this pathway involves a series of phosphorylation events, culminating in the activation of p38 MAPK. Activated p38 then phosphorylates a range of downstream substrates, including other protein kinases and transcription factors, which in turn regulate gene expression and cellular processes.

The diagram below illustrates the central role of p38 MAPK in the signaling cascade and how its inhibition by **(aS)-PH-797804** can impact cellular functions like apoptosis and cell cycle control.





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